Structure-Activity Relationship (SAR) of Fluoro-Substituted Biguanides

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Compound of Interest

Compound Name:	*1-(3-Chloro-4-fluorophenyl)biguanide*
Cat. No.:	*B226655*

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Executive Summary: The Fluorine Advantage in Biguanide Scaffolds

Biguanides, anchored by the clinical success of Metformin, remain a cornerstone in the treatment of Type 2 Diabetes (T2D) and are emerging candidates in oncology. However, "classic" biguanides suffer from distinct pharmacokinetic limitations: poor oral bioavailability (approx. 50-60% for Metformin), reliance on active transport (OCT1/MATE1), and a lack of metabolic stability in substituted analogs.

This guide analyzes the Structure-Activity Relationship (SAR) of fluoro-substituted biguanides. Strategic fluorination—specifically on the N1-benzyl or N1-phenyl rings—acts as a bioisosteric tool to modulate pKa, enhance lipophilicity without compromising water solubility, and block metabolic soft spots. The data presented herein compares these novel fluoro-analogs directly against parent compounds (Metformin, Phenformin, Proguanil), demonstrating superior potency in both metabolic and oncogenic assays.

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Chemical SAR Analysis: Electronic & Physicochemical Modulation

The introduction of fluorine into the biguanide scaffold is not merely structural; it fundamentally alters the electronic landscape of the molecule.[1]

pKa Modulation and Solubility

The biguanide core is highly basic (pKa ~ 11.5–12.4), causing it to exist almost exclusively as a protonated cation at physiological pH. This charge limits passive diffusion, forcing reliance on Organic Cation Transporters (OCTs).

- The Fluorine Effect: Introducing electron-withdrawing fluorine atoms (e.g., m-fluoro or p-fluoro substitution on an N1-benzyl ring) exerts a negative inductive effect (-I).
- Result: This lowers the pKa of the neighboring benzylic nitrogen.
- Benefit: A reduced pKa shifts the equilibrium slightly toward the neutral species, enhancing passive membrane permeability while maintaining sufficient water solubility for oral formulation.

Metabolic Stability (Blocking CYP450)

Substituted biguanides like Phenformin were withdrawn due to lactic acidosis, partly driven by unpredictable metabolism.

- Mechanism: Cytochrome P450 enzymes typically target electron-rich aromatic rings for hydroxylation.
- The Fluorine Blockade: Replacing hydrogen with fluorine at the para position of the phenyl ring blocks this metabolic "soft spot" due to the strength of the C-F bond (approx. 116 kcal/mol vs. 99 kcal/mol for C-H). This extends the half-life (

) of the active compound.

Biological Performance Comparison

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Antidiabetic Activity: Metformin vs. Fluorobenzyl Analogs

Study Context: Comparison of Metformin HCl against N-(fluorobenzyl)biguanide derivatives in Streptozotocin (STZ)-induced diabetic mice.

Compound	Structure	Dose (mg/kg)	Glucose Reduction (%)	Lipid Profile Impact	Biocompatibility (Liver Enzymes)
Metformin	N,N-dimethyl	150	~35%	Moderate	Baseline
Cmpd 1L	o-fluorobenzyl	150	~48%	Superior LDL reduction	Improved (Lower GGT levels)
Cmpd 1M	m-fluorobenzyl	150	~52%	Superior LDL reduction	Improved (Lower GGT levels)

Data synthesized from comparative in vivo evaluations (Source 1).

Key Insight: Compounds 1L and 1M not only outperformed Metformin in glycemic control but also demonstrated a better safety profile, evidenced by lower

-glutamyl transferase (GGT) activity, a marker of liver stress.

Anticancer Activity: Proguanil vs. Fluoro-Derivatives

Study Context: Evaluation of antiproliferative activity in human cancer cell lines (HepG2, HeLa, MCF-7).

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Compound	Modification	IC50 (HeLa)	IC50 (MCF-7)	Mechanism of Action
Proguanil	p-chlorophenyl	> 50 M	> 50 M	Weak AMPK activation
Cmpd 7a	p-trifluoromethoxy	8.4 M	12.1 M	Strong AMPK , mTOR
Cmpd 4b	3,4-difluorophenyl	5.2 M	7.8 M	EGFR inhibition + AMPK

Data synthesized from antiproliferative assays (Source 2, 3).

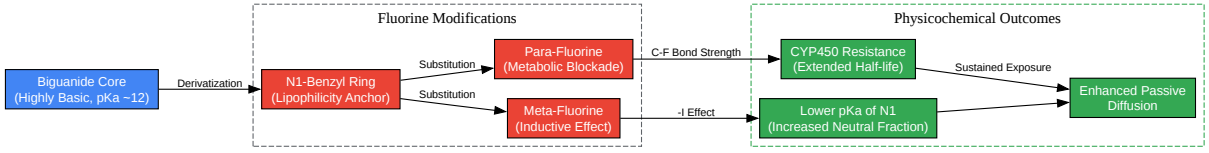
Key Insight: The addition of a trifluoromethoxy (-OCF

) or difluoro-substitution drastically improves potency (5-10x lower IC50). This is attributed to enhanced lipophilicity facilitating intracellular accumulation, critical for targeting mitochondrial Complex I.

Visualized Mechanisms of Action

Diagram: The SAR Landscape of Fluoro-Biguanides

This diagram maps the specific structural modifications to their functional outcomes.



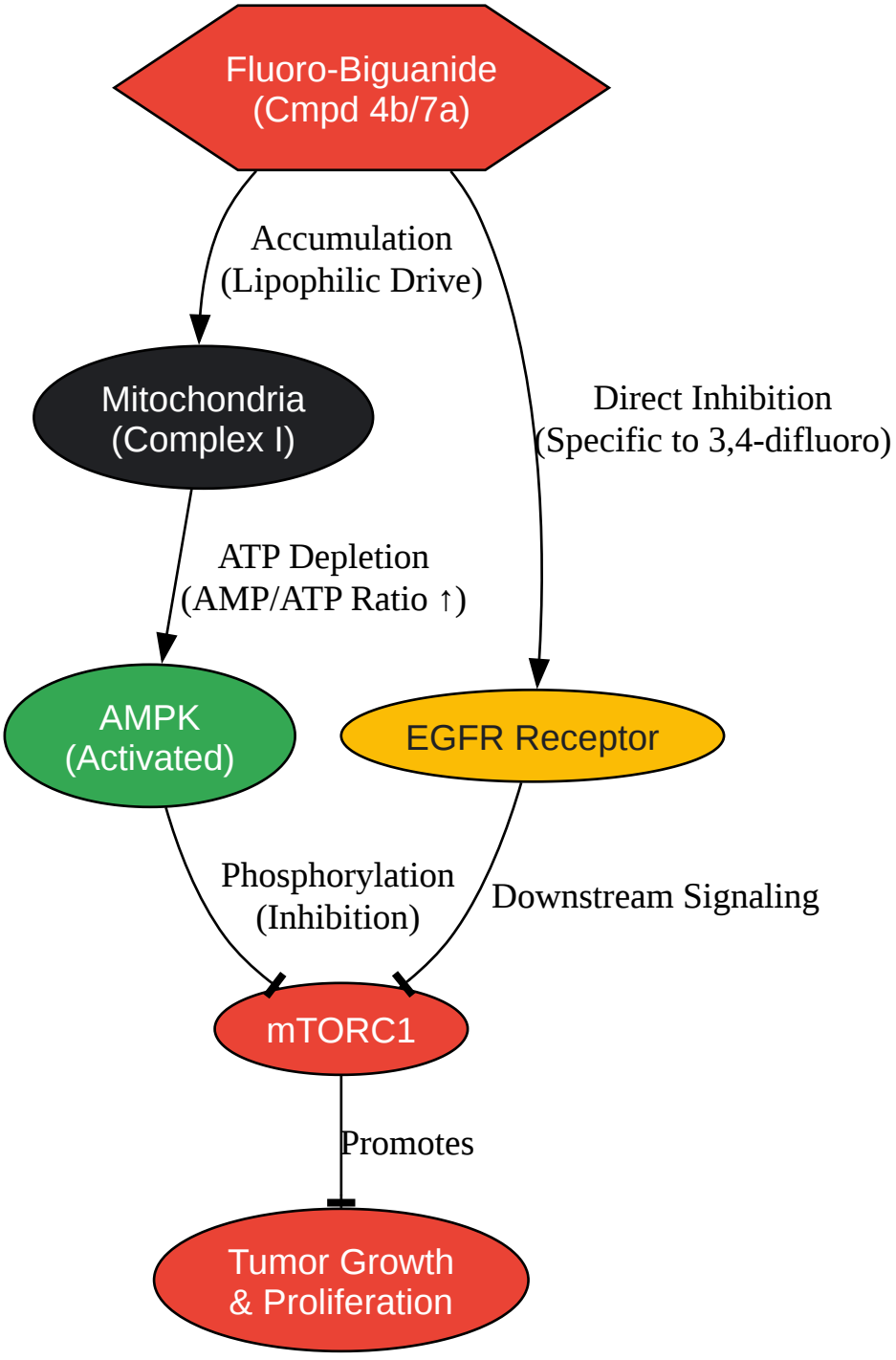
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Figure 1: Structural modifications using fluorine and their direct physicochemical consequences on the biguanide scaffold.

Diagram: Dual-Pathway Signaling (Anticancer)

Fluoro-biguanides exhibit a dual mechanism: metabolic stress (AMPK) and signaling inhibition (EGFR).



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Figure 2: The dual-strike mechanism of fluoro-biguanides: Mitochondrial Complex I inhibition leading to AMPK activation, combined with direct EGFR suppression.

Experimental Protocols

Synthesis of N-(3-fluorobenzyl)biguanide HCl

Rationale: This protocol utilizes a guanylating agent to convert the fluorinated amine into the biguanide, avoiding the harsh conditions of neat fusion.

Materials:

- 3-Fluorobenzylamine (1.2 equiv)[2]
- N,N′-bis(tert-butoxycarbonyl)-1H-pyrazole-1-carboxamidine (1.0 equiv)[2]
- Solvent: Chloroform (CHCl

) or Acetonitrile
- Deprotection Agent: Trifluoroacetic acid (TFA) or HCl/Dioxane

Workflow:

- Guanylation: Dissolve N,N′-bis(Boc)-pyrazole-1-carboxamidine (3.10 g, 10 mmol) in 100 mL CHCl

  .
- Addition: Add 3-fluorobenzylamine (1.50 g, 12 mmol) dropwise. Stir at room temperature for 12–16 hours. Monitor via TLC (EtOAc/Hexane 1:4).
- Purification (Intermediate): Evaporate solvent. Purify the Boc-protected intermediate via silica gel chromatography to yield a colorless solid.[2]
- Deprotection: Dissolve the intermediate in CH

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Cl

(20 mL) and add TFA (5 mL). Stir for 2 hours.

- Salt Formation: Evaporate volatiles. Redissolve in minimal ethanol and add 1M HCl in ether to precipitate the final N-(3-fluorobenzyl)biguanide hydrochloride salt.
- Validation: Verify structure via

  H-NMR (D

  O) and

  F-NMR (distinct singlet/multiplet depending on substitution).

AMPK Activation Assay (Cell-Based)

Rationale: To quantify the potency of the analog compared to Metformin.

- Cell Culture: Seed HeLa or HepG2 cells (5

  10

  cells/well) in 6-well plates.
- Treatment: Treat cells with Metformin (2 mM, positive control) and Fluoro-analogs (graded doses: 10

  M – 2 mM) for 24 hours.
- Lysis: Wash with ice-cold PBS. Lyse using RIPA buffer containing phosphatase inhibitors (PhosSTOP).
- Western Blot:
  - Load 20

    g protein/lane.
  - Primary Antibodies: Anti-pAMPK

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(Thr172) and Anti-Total AMPK

.

- Normalization: Anti-

-actin.

- Quantification: Calculate the ratio of pAMPK/Total AMPK. A ratio >1.5x vs. control indicates significant activation.

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